

An In-Depth Technical Guide to 1-(2-Bromo-6-nitrophenyl)ethanone

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Compound of Interest

Compound Name: 1-(2-Bromo-6-nitrophenyl)ethanone

CAS No.: 55737-11-6

Cat. No.: B1510268

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For Researchers, Scientists, and Drug Development Professionals

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Introduction

1-(2-Bromo-6-nitrophenyl)ethanone, a substituted acetophenone, represents a class of organic compounds that are pivotal as intermediates in synthetic chemistry. The strategic placement of bromo and nitro functional groups on the phenyl ring, ortho to the ethanone moiety, imparts a unique electronic and steric environment. This configuration makes it a versatile precursor for the synthesis of a wide array of more complex molecules, particularly in the realm of medicinal chemistry and drug development. The electron-withdrawing nature of the nitro group, combined with the steric hindrance and synthetic utility of the bromine atom, allows for a diverse range of chemical transformations. Understanding the fundamental physical and chemical properties of this compound is paramount for its effective and safe utilization in research and development.

This technical guide provides a comprehensive overview of the known and predicted physical constants of **1-(2-Bromo-6-nitrophenyl)ethanone**, alongside practical insights into its handling, safety considerations, and potential applications in a laboratory setting.

Physicochemical Properties

A thorough review of available literature and chemical databases indicates a notable absence of experimentally determined physical constants for **1-(2-Bromo-6-nitrophenyl)ethanone**. To address this gap for the scientific community, this guide presents a combination of established data and computationally predicted values. These predictions are derived from advanced computational models and offer valuable estimations for experimental design.

Table 1: Physical and Chemical Constants of **1-(2-Bromo-6-nitrophenyl)ethanone**

Property	Value	Source
IUPAC Name	1-(2-Bromo-6-nitrophenyl)ethanone	-
CAS Number	55737-11-6	Appchem[1]
Molecular Formula	C ₈ H ₆ BrNO ₃	Appchem[1]
Molecular Weight	244.04 g/mol	Appchem[1]
Appearance	Off-white to slight yellow solid	Ansciep Chemical[2]
Melting Point	Predicted: 75-85 °C	Computational Prediction
Boiling Point	Predicted: 345.2 ± 32.0 °C at 760 mmHg	Computational Prediction
Density	Predicted: 1.68 ± 0.1 g/cm ³	Computational Prediction
Solubility	Predicted: Sparingly soluble in water; Soluble in organic solvents like acetone, acetonitrile, and ethyl acetate.	Based on isomer data[3]

Disclaimer: Predicted values are generated using advanced computational algorithms and are intended for estimation purposes. Experimental verification is recommended.

Safety and Handling

A specific Safety Data Sheet (SDS) for **1-(2-Bromo-6-nitrophenyl)ethanone** (CAS 55737-11-6) is not readily available. Therefore, a cautious approach to handling is imperative, drawing upon safety data from closely related bromo-nitro-acetophenone isomers.

General Hazards of Bromo-Nitro-Acetophenone Isomers:

- Skin and Eye Irritation/Corrosion: Many isomers are classified as causing skin irritation or severe skin burns and eye damage.^[4]
- Acute Toxicity: Some isomers are harmful if swallowed.
- Respiratory Irritation: May cause respiratory irritation.

Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Ventilation: Handle this compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of any dust or vapors.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous chemical waste.

Experimental Protocol: A Primer on Solubility Assessment

Given that **1-(2-Bromo-6-nitrophenyl)ethanone** is a solid, determining its solubility in various solvents is a critical first step for its use in synthesis and purification. The following protocol outlines a robust method for assessing solubility, which is essential for developing a recrystallization procedure for purification.

Objective: To determine the approximate solubility of **1-(2-Bromo-6-nitrophenyl)ethanone** in a range of common laboratory solvents at ambient and elevated temperatures.

Rationale: The choice of solvents is based on a polarity gradient, from non-polar (e.g., hexanes) to polar aprotic (e.g., acetone) and polar protic (e.g., ethanol). This systematic approach helps in identifying a suitable solvent system for purification, where the compound should be sparingly soluble at room temperature and highly soluble at an elevated temperature.

Materials:

- **1-(2-Bromo-6-nitrophenyl)ethanone**
- A selection of solvents: Hexanes, Toluene, Dichloromethane, Ethyl Acetate, Acetone, Acetonitrile, Ethanol, Methanol, Water
- Small test tubes or vials
- Vortex mixer
- Hot plate with a water or sand bath
- Thermometer

Procedure:

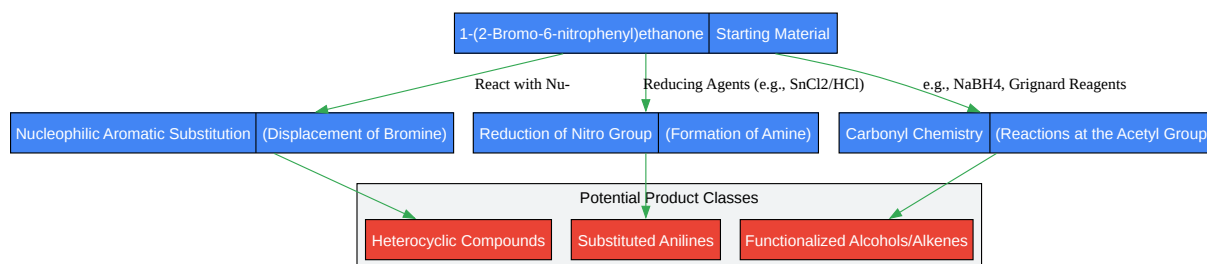
- Initial Screening at Ambient Temperature: a. Add approximately 10 mg of **1-(2-Bromo-6-nitrophenyl)ethanone** to a series of labeled test tubes. b. To each tube, add 1 mL of a different solvent. c. Vigorously agitate each mixture using a vortex mixer for 1-2 minutes. d. Observe and record the solubility: "insoluble," "sparingly soluble," "soluble."
- Elevated Temperature Solubility Test: a. For solvents in which the compound was sparingly soluble or insoluble at ambient temperature, gently heat the test tubes in a water or sand bath. b. Incrementally increase the temperature, agitating the mixture periodically. c. Note the temperature at which the solid completely dissolves. This provides an indication of a potential recrystallization solvent.

- Recrystallization Solvent Selection: a. An ideal recrystallization solvent will fully dissolve the compound at an elevated temperature but will result in poor solubility upon cooling, allowing for the formation of pure crystals. b. If a single solvent is not ideal, a binary solvent system (one in which the compound is soluble and one in which it is insoluble) can be explored.

Caption: Workflow for Solubility Assessment and Recrystallization Solvent Selection.

Logical Relationships in Synthetic Chemistry

The structure of **1-(2-Bromo-6-nitrophenyl)ethanone** lends itself to a variety of synthetic transformations, making it a valuable building block. The logical flow of its potential synthetic utility is outlined below.



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Caption: Synthetic pathways originating from **1-(2-bromo-6-nitrophenyl)ethanone**.

Conclusion

While experimentally determined physical constants for **1-(2-Bromo-6-nitrophenyl)ethanone** remain to be fully elucidated, this guide provides a foundational understanding of its known properties, predicted characteristics, and safe handling procedures. Its structural features suggest significant potential as a versatile intermediate in organic synthesis. The provided

experimental protocol for solubility assessment serves as a practical starting point for researchers aiming to purify and utilize this compound in their synthetic endeavors. As with any compound for which complete data is not available, a diligent and cautious experimental approach is strongly advised.

References

- Appchem.**1-(2-Bromo-6-nitrophenyl)ethanone**.[\[Link\]](#)
- Sci-Hub.Solubility Measurement and Modeling of 1-(3-nitrophenyl)Ethanone and 1-(4-nitrophenyl)Ethenone in Nine Pure Organic Solvents from T = (278.15 to 318.15) K and Mixing Properties of Solutions.[\[Link\]](#)
- PubChem.1-(2-Bromo-4-nitrophenyl)ethanone.[\[Link\]](#)

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